

# Physical properties of 2,2,6-trimethylcyclohexanone boiling point and density

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## Compound of Interest

Compound Name: 2,2,6-Trimethylcyclohexanone

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An In-depth Technical Guide on the Physical Properties of **2,2,6-Trimethylcyclohexanone**: Boiling Point and Density

This technical guide provides a comprehensive overview of the key physical properties—specifically the boiling point and density—of the organic compound **2,2,6-trimethylcyclohexanone**. The information is tailored for researchers, scientists, and professionals in the field of drug development who require precise data and an understanding of the methodologies used for its determination.

## Physical Properties of 2,2,6-Trimethylcyclohexanone

**2,2,6-Trimethylcyclohexanone** is a colorless to pale yellow liquid.<sup>[1][2]</sup> Its primary physical characteristics, boiling point and density, are summarized in the table below. These values are critical for a variety of laboratory and industrial applications, including reaction condition optimization, purification process design, and formulation development.

Data Presentation: Quantitative Physical Properties

Physical Property	Value	Conditions
Boiling Point	178-179 °C	at 760 mmHg (Atmospheric Pressure)[3][4]
61-62 °C	at 15 mmHg[5]	
Density	0.869 - 0.907 g/cm <sup>3</sup>	at 20 °C[4][6]
0.904 g/mL	Not specified[3]	

## Experimental Protocols for Property Determination

While the specific experimental records for the determination of the physical properties of **2,2,6-trimethylcyclohexanone** are not publicly detailed, the following sections describe the standard and widely accepted methodologies that are used for such measurements on liquid organic compounds.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure compound, the boiling point is a characteristic physical constant at a given pressure. The two primary methods for its determination are the distillation method and the capillary (Thiele tube) method.

#### a) Simple Distillation Method

This method is suitable for determining the boiling point of a sufficient quantity of a liquid sample (typically > 5 mL).

- Apparatus: A distillation flask, condenser, receiving flask, thermometer, and a heating source (e.g., heating mantle).
- Procedure:
  - The liquid sample (**2,2,6-trimethylcyclohexanone**) is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.

- The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor that is in equilibrium with the boiling liquid.
- The flask is gently heated. As the liquid boils, the vapor rises, and when it reaches the thermometer, the temperature reading will stabilize.
- The constant temperature observed during the distillation of the pure liquid is recorded as its boiling point.<sup>[7]</sup>
- It is crucial to record the atmospheric pressure at the time of the measurement, as the boiling point is pressure-dependent.

#### b) Capillary (Thiele Tube) Method

This micro-method is ideal when only a small amount of the substance is available.

- Apparatus: A Thiele tube, a thermometer, a small test tube (fusion tube), a capillary tube sealed at one end, and a heating oil (e.g., mineral oil).
- Procedure:
  - A few drops of the liquid sample are placed in the small test tube.
  - The capillary tube, with its open end downwards, is placed inside the test tube containing the liquid.
  - The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
  - This assembly is then placed in the Thiele tube containing the heating oil.
  - The Thiele tube is heated gently. As the temperature rises, air trapped in the capillary tube will slowly bubble out.
  - When the boiling point of the liquid is reached, a rapid and continuous stream of bubbles will emerge from the capillary tube.

- Heating is then stopped, and the liquid is allowed to cool. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[3]

## Determination of Density

Density is defined as the mass of a substance per unit volume. For liquids, it is commonly measured using a pycnometer or a hydrometer.

### a) Pycnometer Method

This method provides a very accurate determination of density.

- Apparatus: A pycnometer (a glass flask with a specific, accurately known volume), and an analytical balance.
- Procedure:
  - The empty, clean, and dry pycnometer is weighed accurately.
  - The pycnometer is then filled with the liquid sample (**2,2,6-trimethylcyclohexanone**), ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is carefully wiped from the outside.
  - The filled pycnometer is weighed again.
  - The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
  - The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.
  - The temperature at which the measurement is made must be recorded, as density is temperature-dependent.

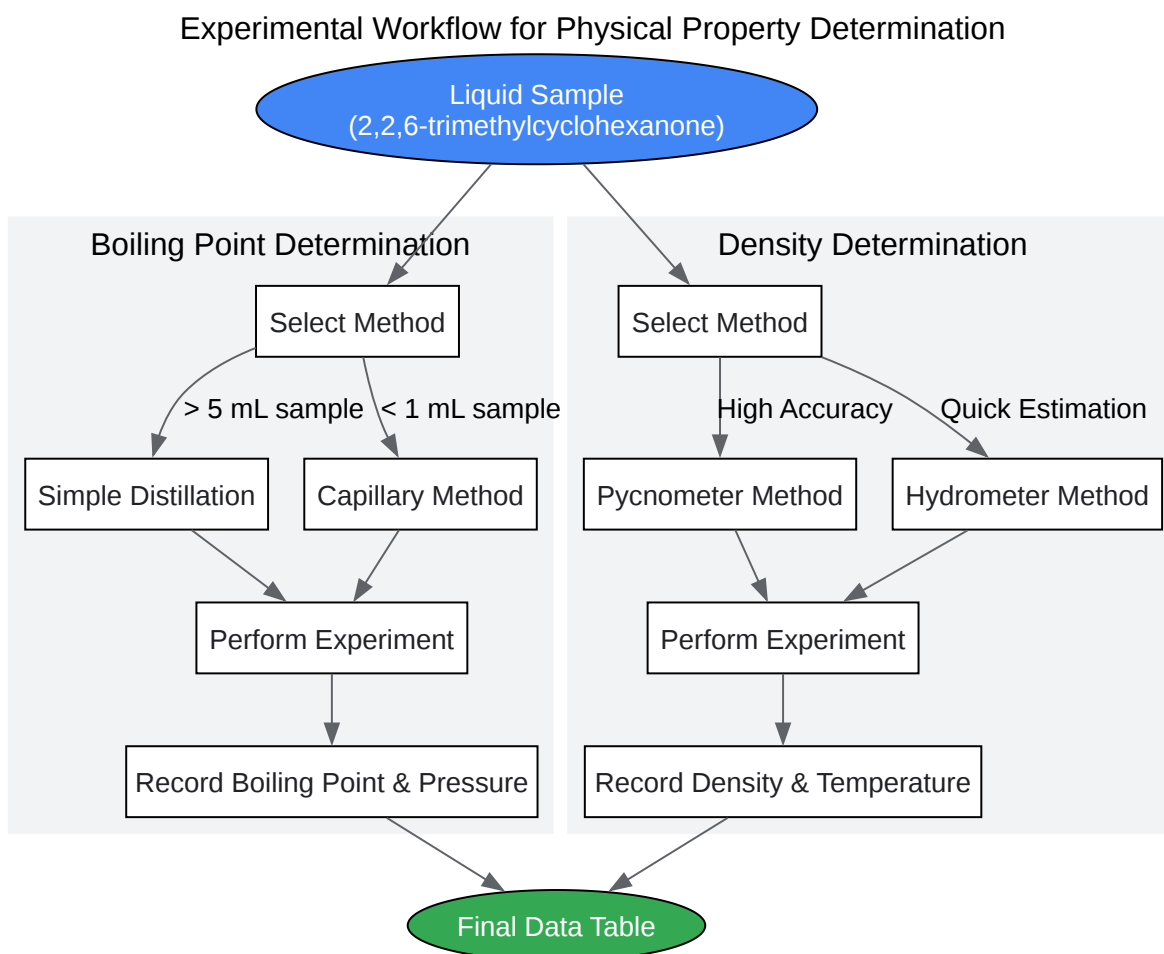
### b) Hydrometer Method

This method is quicker but generally less accurate than the pycnometer method.

- Apparatus: A hydrometer (a calibrated, weighted glass float) and a graduated cylinder large enough to allow the hydrometer to float freely.
- Procedure:
  - The graduated cylinder is filled with the liquid sample.
  - The hydrometer is gently lowered into the liquid until it floats freely.
  - The density is read directly from the scale on the stem of the hydrometer at the point where the surface of the liquid meets the stem.

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of the boiling point and density of a liquid organic compound like **2,2,6-trimethylcyclohexanone**.



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Caption: Workflow for determining boiling point and density.

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